

1-Adamantyl Isothiocyanate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Adamantyl isothiocyanate

CAS No.: 4411-26-1

Cat. No.: B1266695

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Introduction

Adamantane, a tricyclic hydrocarbon with a unique cage-like structure, has long captured the attention of medicinal chemists and materials scientists. Its rigid, lipophilic framework provides an exceptional scaffold for the design of novel therapeutic agents and functional materials. When functionalized with the highly reactive isothiocyanate group, the resulting **1-Adamantyl isothiocyanate** (AITC) emerges as a versatile building block with significant potential in drug discovery and organic synthesis. This guide provides an in-depth exploration of the core properties, synthesis, reactivity, and applications of **1-Adamantyl isothiocyanate**, offering field-proven insights for researchers and drug development professionals. Adamantane derivatives are utilized in medicinal chemistry to enhance the lipophilicity and metabolic stability of various pharmacophores, thereby improving their pharmacokinetic profiles^[1].

Core Properties of 1-Adamantyl Isothiocyanate

A thorough understanding of the physicochemical properties of a compound is fundamental to its effective application. **1-Adamantyl isothiocyanate** is a white crystalline solid at room

temperature.^[2] Its rigid adamantane core imparts a high melting point and significant lipophilicity.

Table 1: Physicochemical Properties of **1-Adamantyl Isothiocyanate**

Property	Value	Source(s)
CAS Number	4411-26-1	^[3] ^[4]
Molecular Formula	C ₁₁ H ₁₅ NS	^[3] ^[4]
Molecular Weight	193.31 g/mol	^[3] ^[4]
Appearance	White to off-white crystalline powder	^[2]
Melting Point	166-168 °C	^[3] ^[5]
Boiling Point	297.6 °C at 760 mmHg (Predicted)	^[5]
Density	1.35 g/cm ³ (Predicted)	^[5]
Solubility	Soluble in organic solvents such as toluene, DMF.	^[6]

Spectroscopic Data:

The structural identity of **1-Adamantyl isothiocyanate** is unequivocally confirmed by various spectroscopic techniques.

- ¹H NMR (CDCl₃, 400 MHz): δ = 2.01-1.46 (m, 15H).^[1] This complex multiplet is characteristic of the highly symmetric adamantyl cage protons.
- ¹³C NMR (CDCl₃, 100 MHz): δ = 129.45 (NCS), 58.54 (quaternary C in Ad), 43.83 (3C, Ad), 35.61 (3C, Ad), 29.29 (3C, Ad).^[1] The chemical shift for the isothiocyanate carbon is a key diagnostic peak.
- Mass Spectrometry (EI): m/z (%) = 193 [M]⁺ (47), 135 [Ad]⁺ (100).^[1] The base peak corresponding to the adamantyl cation is a characteristic fragmentation pattern.

Synthesis of 1-Adamantyl Isothiocyanate:

Methodologies and Mechanistic Insights

The synthesis of **1-Adamantyl isothiocyanate** can be approached through several routes, each with its own advantages and considerations regarding reagent toxicity and reaction conditions. The choice of a particular synthetic pathway is often dictated by the availability of starting materials, desired scale, and laboratory safety protocols.

Method 1: From 1-Adamantylamine

A common and efficient method involves the reaction of 1-adamantylamine with a thiocarbonylating agent.

Experimental Protocol: Reaction with Phenyl Isothiocyanate

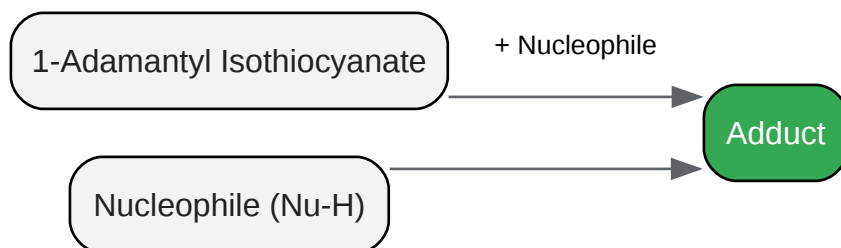
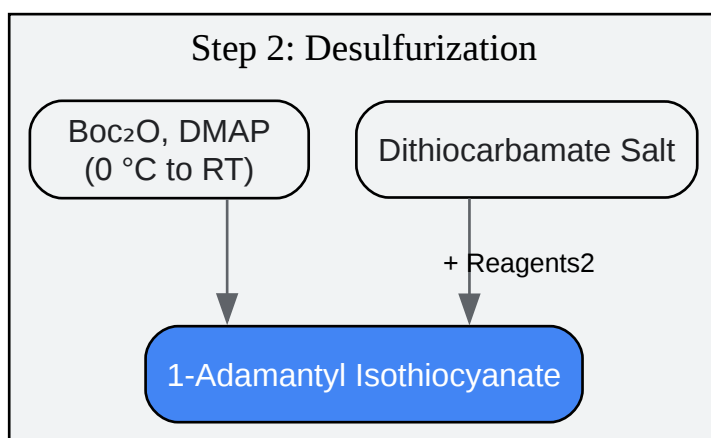
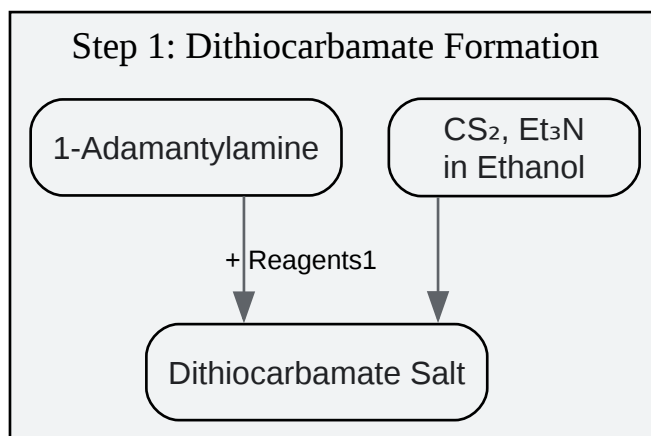
This method, a functional group metathesis, offers a facile route to a variety of adamantyl isothiocyanates.^{[7][8]}

- To a solution of 1-adamantylamine (1.0 eq.) in p-xylene, add phenyl isothiocyanate (1.0-1.2 eq.).
- Heat the reaction mixture to reflux (approximately 140 °C) for 3 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, allow the mixture to cool to room temperature.
- Add concentrated hydrochloric acid and stir for an additional hour to precipitate aniline hydrochloride.
- Filter the mixture to remove the precipitate.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by recrystallization from ethanol to yield **1-Adamantyl isothiocyanate** as a white solid.

Causality Behind Experimental Choices:

- Solvent: p-Xylene is chosen for its high boiling point, which is necessary to drive the equilibrium of the metathesis reaction towards the formation of the more volatile phenylamine.
- Reagent Ratio: A slight excess of phenyl isothiocyanate can be used to ensure complete conversion of the starting amine.
- Acid Workup: The addition of hydrochloric acid protonates the aniline byproduct, forming the insoluble aniline hydrochloride salt, which can be easily removed by filtration. This is a critical purification step.

Diagram 1: Synthesis of **1-Adamantyl Isothiocyanate** via Metathesis



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Sources

- 1. Adamantyl isothiocyanates as mutant p53 rescuing agents and their structure-activity relationships - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 1-Adamantyl Isothiocyanate | 4411-26-1 | TCI AMERICA [[tcichemicals.com](https://www.tcichemicals.com/)]
- 3. 1-Adamantyl isothiocyanate 99 4411-26-1 [[sigmaaldrich.com](https://www.sigmaaldrich.com/)]
- 4. scbt.com [[scbt.com](https://www.scbt.com/)]
- 5. chembk.com [chembk.com]
- 6. 1-ADAMANTYL ISOTHIOCYANATE synthesis - chemicalbook [[chemicalbook.com](https://www.chemicalbook.com/)]
- 7. thieme-connect.com [[thieme-connect.com](https://www.thieme-connect.com/)]
- 8. researchgate.net [[researchgate.net](https://www.researchgate.net/)]
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